

Application Notes and Protocols: Measuring Dimensional Accuracy of Dentures Relined with Truliner®

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Compound of Interest

Compound Name: *truliner*

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Introduction

Denture relining is a common procedure to improve the fit and retention of a denture by adding a new layer of material to its tissue-bearing surface.[1] The dimensional accuracy of the relining material is a critical factor for the clinical success of the procedure.[2][3] Dimensional changes, such as shrinkage during polymerization, can lead to a poor fit, causing discomfort to the patient and compromising the function of the prosthesis.[4]

Truliner® is a brand of hard, chairside denture reline material. This document provides detailed protocols for researchers and dental professionals to measure the dimensional accuracy of dentures relined with **Truliner®**. The protocols described are based on common methodologies found in dental materials research and are designed to provide a framework for in vitro evaluation.

Materials and Equipment

2.1 Materials:

- **Truliner®** Original (PMMA-based) or New **Truliner®** (PEMA-based) reline material[5][6][7][8][9]
- Pre-fabricated maxillary edentulous denture bases (e.g., heat-cured PMMA)

- Master model (e.g., Type IV dental stone or a stainless steel cast)[10]
- Low-viscosity silicone impression material (as a measuring medium)[10][11]
- Distilled water for storage
- Separating medium

2.2 Equipment:

- High-resolution 3D scanner or a traveling microscope[4]
- Digital caliper[1]
- Profile projector[2]
- Mixing spatula and cup
- Denture processing flasks (optional, for specimen fabrication)
- Pressure pot (recommended for curing **Truliner**® to reduce porosity)[7]
- Thermostatically controlled water bath
- Analytical balance

Experimental Protocols

Two primary methods for measuring dimensional accuracy are presented: a linear measurement technique and a 3D surface analysis technique.

3.1 Protocol 1: Linear Dimensional Change Measurement

This protocol measures the change in distance between fixed reference points on the denture base before and after relining.

3.1.1 Specimen Preparation:

- Select a standardized maxillary edentulous master model.[1]

- Fabricate a set of identical denture bases on duplicated casts of the master model.
- On the occlusal surface of each denture base, create four reference points with a fine bur or marker: one on each canine eminence (A, B) and one on each second molar region (C, D).
[1]
- To create a uniform space for the reline material, adapt a 1.5-2.0 mm thick wax spacer onto the tissue-bearing surface of the master model.[1]

3.1.2 Baseline Measurement:

- Seat a denture base firmly on the master model (without the wax spacer).
- Using a digital caliper or a traveling microscope, measure the linear distances between the reference points (e.g., A-B, C-D, A-C, B-D).
- Repeat each measurement three times and calculate the mean for each distance.[1] Record these as the baseline measurements.

3.1.3 Relining Procedure with **Truliner®**:

- Prepare the intaglio surface of the denture base by lightly roughening it and applying a bonding agent if recommended by the manufacturer.
- Mix the **Truliner®** powder and liquid according to the manufacturer's instructions.
- Apply the mixed resin to the tissue surface of the denture base.
- Seat the denture onto the master model (with the wax spacer now removed). Apply consistent, moderate pressure to ensure even flow of the material.
- Remove the denture at the doughy stage as per the manufacturer's guidelines.[7]
- To minimize porosity and optimize the cure, place the denture in a pressure pot containing warm water for the recommended time.[7]
- After curing is complete, carefully remove any excess material from the denture flanges.

3.1.4 Post-Reline Measurement:

- After 24 hours of storage in distilled water at 37°C, repeat the linear measurements between the reference points as described in section 3.1.2.
- Calculate the percentage of dimensional change for each distance using the formula:
 - Percentage Change = [(Post-reline measurement - Baseline measurement) / Baseline measurement] x 100

3.2 Protocol 2: 3D Gap Analysis

This protocol evaluates the fit of the relined denture by measuring the thickness of a silicone layer between the denture and the master model.[\[10\]](#)[\[11\]](#)

3.2.1 Specimen Preparation and Relining:

- Prepare and reline the denture bases as described in sections 3.1.1 and 3.1.3.

3.2.2 Gap Measurement:

- Apply a thin, uniform layer of low-viscosity silicone impression material to the tissue surface of the relined denture.[\[10\]](#)
- Seat the denture onto the master model and apply a constant load (e.g., 20 N) for 5 minutes to allow the silicone to set.[\[11\]](#)
- Once the silicone has polymerized, carefully remove the denture with the silicone layer attached. The silicone layer represents the gap between the relined denture and the master model.
- Section the silicone layer at predetermined locations (e.g., midline, crest of the ridge, posterior palatal seal area).
- Measure the thickness of the silicone at specific points on each section using a measuring microscope or a 3D scanner.[\[10\]](#)

3.2.3 Data Analysis:

- Calculate the mean gap thickness for different regions of the denture (e.g., anterior, posterior, palatal).
- Statistical analysis, such as a one-way ANOVA, can be used to compare the dimensional accuracy of **Truliner**® with other reline materials.[\[2\]](#)

Data Presentation

Quantitative data from studies on hard reline materials indicate that dimensional changes occur, typically in the form of shrinkage. While specific data for **Truliner**® was limited in the search results, the tables below summarize findings for similar hard chairside reline materials, which can serve as a comparative baseline.

Table 1: Linear Dimensional Shrinkage of Hard Reline Resins

Time Interval	Material Type	Mean Shrinkage (mm)
After Processing (0 hr)	Chairside Reline Resins	-0.128 to -0.310 [2] [3]
After 4 Days	Chairside Reline Resins	-0.168 to -0.296 [2] [3]
After 2 Months	Chairside Reline Resins	-0.018 to -0.216 [2] [3]

Data synthesized from studies comparing various chairside and laboratory heat-cured resins. Chairside resins generally showed less shrinkage than laboratory resins.[\[2\]](#)[\[3\]](#)

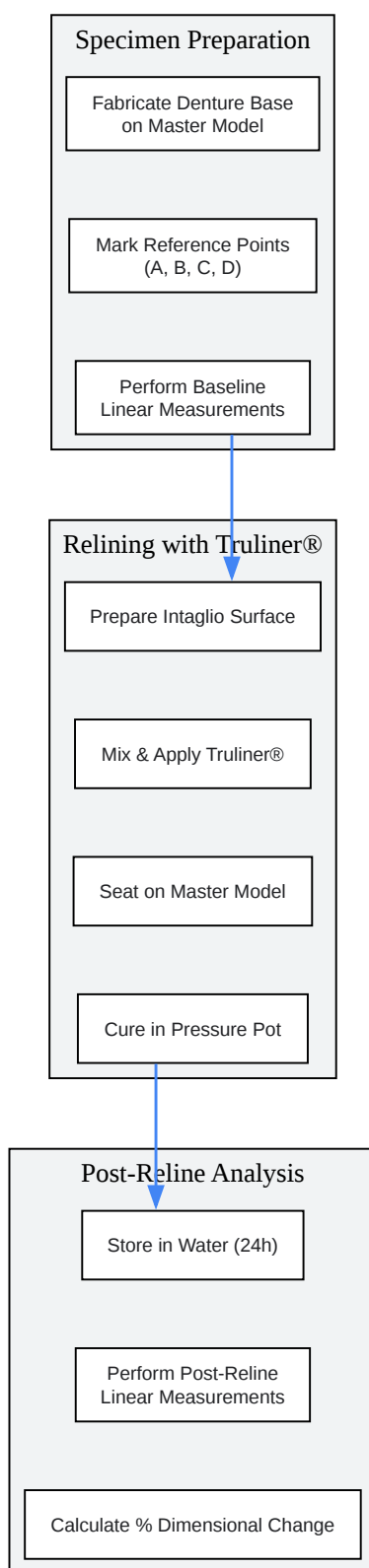
Table 2: Regional Gap Measurements After Relining

Denture Area	Relining Method	Mean Gap (µm)
Posterior Palatal Seal	Chairside Autopolymerizing	137.62 [10]
Posterior Palatal Seal	Laboratory Heat-Polymerizing	192.35 [10]
Alveolar Ridge Crest	Autopolymerizing Resin	247.0 [11]

Data from studies evaluating the fit of different relining methods. Autopolymerizing chairside methods often result in smaller gaps compared to laboratory heat-cured methods.[\[10\]](#)[\[12\]](#)

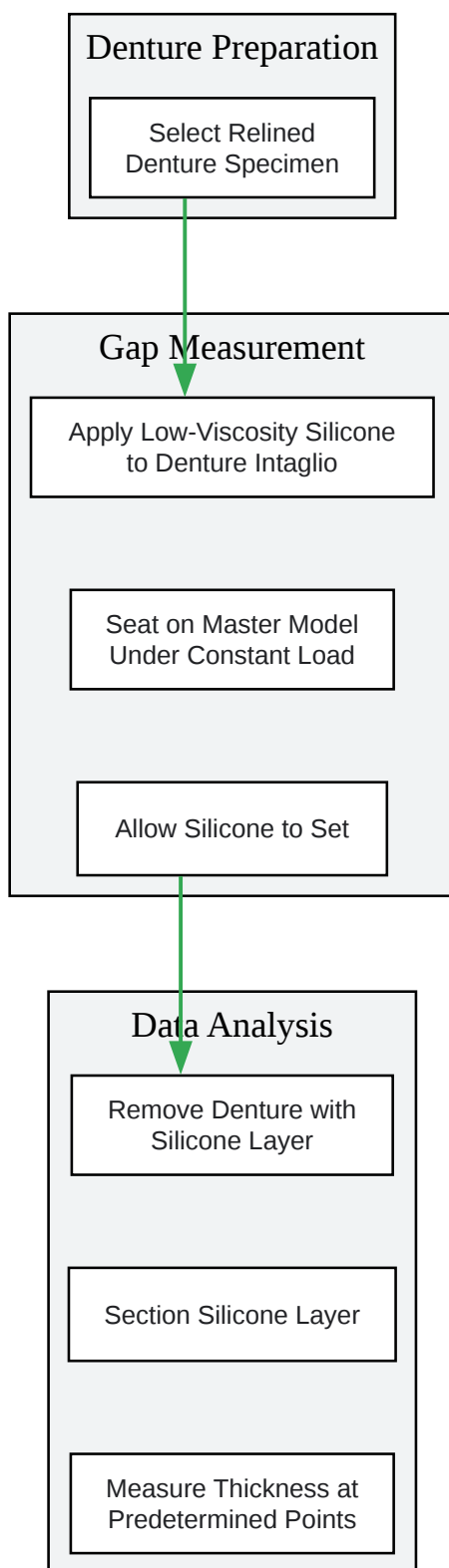
Visualizations

The following diagrams illustrate the experimental workflows for measuring dimensional accuracy.



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Caption: Workflow for Linear Dimensional Change Measurement.



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Caption: Workflow for 3D Gap Analysis using Silicone Medium.

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